

# Proper Disposal of 3,5-Dihydroxyphenylacetic Acid: A Comprehensive Guide

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## Compound of Interest

Compound Name: 3,5-Dihydroxyphenylacetic acid

Cat. No.: B1218140

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Ensuring the safe and compliant disposal of **3,5-Dihydroxyphenylacetic acid** is paramount for maintaining a secure laboratory environment and protecting personnel and the environment. This guide provides detailed, step-by-step procedures for the proper handling and disposal of this compound, addressing its solid form and residues from experimental use. Adherence to these protocols is essential for mitigating risks associated with this hazardous substance.

## Immediate Safety and Handling Precautions

**3,5-Dihydroxyphenylacetic acid** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Therefore, appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., neoprene), and a lab coat, must be worn at all times when handling this chemical.<sup>[2]</sup> All manipulations of the solid compound should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust particles.<sup>[1][3]</sup>

## Quantitative Data Summary

For quick reference, the key physical and chemical properties of **3,5-Dihydroxyphenylacetic acid** are summarized in the table below.

Property	Value
CAS Number	4670-09-1 <a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub>
Molecular Weight	168.15 g/mol
Appearance	Solid
Hazard Classifications	Acute toxicity (oral), Skin irritation, Serious eye irritation, Specific target organ toxicity (single exposure - respiratory tract irritation) <a href="#">[1]</a>

## Step-by-Step Disposal Procedures

The disposal of **3,5-Dihydroxyphenylacetic acid** must strictly adhere to all local, state, and federal regulations. This chemical should never be disposed of down the drain or in regular trash.[\[4\]](#)[\[5\]](#)

### Unused or Waste 3,5-Dihydroxyphenylacetic Acid (Solid)

- Waste Identification: All unused or waste **3,5-Dihydroxyphenylacetic acid** must be treated as hazardous chemical waste.[\[6\]](#)
- Containerization: Place the solid waste into a clearly labeled, sealable, and chemically compatible container. The original container is often a suitable choice. The container must be in good condition, free from leaks or external contamination.[\[4\]](#)
- Labeling: Affix a hazardous waste label to the container. The label must include the full chemical name ("**3,5-Dihydroxyphenylacetic acid**"), the quantity of waste, the date of generation, and the appropriate hazard pictograms (e.g., irritant, harmful).[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Storage: Store the sealed waste container in a designated satellite accumulation area that is at or near the point of generation.[\[5\]](#)[\[9\]](#) Ensure the storage area is secure and away from incompatible materials such as strong oxidizing agents and strong bases.[\[10\]](#)
- Disposal: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal

contractor.[8][9]

## Contaminated Labware and Debris

- Collection: Pipette tips, centrifuge tubes, gloves, and other materials contaminated with **3,5-Dihydroxyphenylacetic acid** should be collected in a sealable container separate from other hazardous chemical waste.[11] For items that could puncture a bag, use a rigid, puncture-resistant container.
- Labeling: Clearly label the bag or container as "Hazardous Waste: **3,5-Dihydroxyphenylacetic Acid Debris**" and include the date of generation.[12]
- Disposal: Dispose of the container through your institution's hazardous waste program.[11]

## Aqueous Solutions Containing **3,5-Dihydroxyphenylacetic Acid**

- Collection: Collect all aqueous waste containing **3,5-Dihydroxyphenylacetic acid** in a shatter-proof, sealable container (e.g., a high-density polyethylene bottle).[6]
- Labeling: Label the container with "Hazardous Waste: Aqueous solution of **3,5-Dihydroxyphenylacetic Acid**," and list the approximate concentration and any other chemical constituents.
- Storage: Store the waste container in a designated satellite accumulation area with secondary containment to prevent spills.[4][8]
- Disposal: Arrange for pickup by your institution's hazardous waste management service.

## Small Spills Cleanup and Disposal

- Immediate Action: In case of a small spill, evacuate the immediate area and ensure proper ventilation.[10]
- Cleanup: Wearing appropriate PPE, absorb the spilled material with an inert absorbent such as vermiculite, sand, or earth.[10][13] For small liquid spills, paper towels may be used.[2]

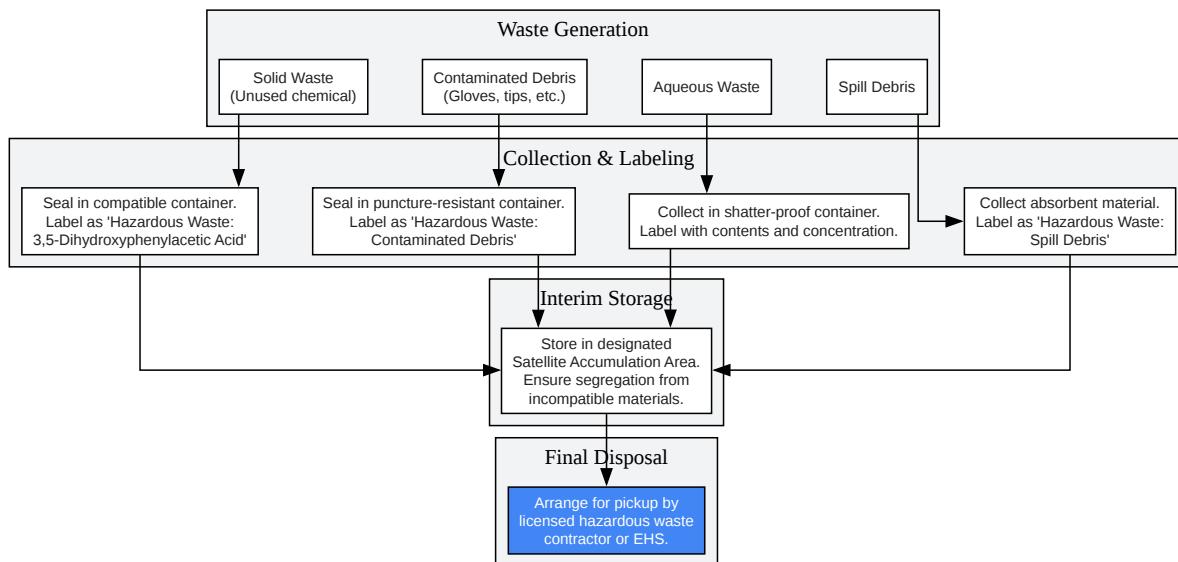
- Containerization and Labeling: Carefully collect the absorbed material and any contaminated debris and place it into a sealed, labeled hazardous waste container. The label should read "Spill Debris: **3,5-Dihydroxyphenylacetic Acid.**"[\[12\]](#)
- Decontamination: Clean the spill area with a suitable laboratory detergent and water.[\[12\]](#)
- Disposal: Arrange for the pickup of the spill debris container by your hazardous waste management provider.[\[12\]](#)

## Experimental Protocols

Currently, there are no standard, widely accepted experimental protocols for the in-lab neutralization or degradation of **3,5-Dihydroxyphenylacetic acid** that are recommended for routine disposal in a research setting. The safest and most compliant method of disposal is through a licensed chemical disposal facility, which typically utilizes high-temperature incineration.[\[13\]](#)

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3,5-Dihydroxyphenylacetic acid**.

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Caption: Disposal workflow for **3,5-Dihydroxyphenylacetic acid**.

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